

A Comprehensive Technical Guide to the Solubility of Methyl Anthranilate in Organic Solvents

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Compound of Interest

Compound Name: *Methyl anthranilate*

Cat. No.: *B042735*

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This in-depth technical guide provides a thorough examination of the solubility of **methyl anthranilate** in a wide array of organic solvents. The following sections detail quantitative solubility data, experimental protocols for solubility determination, and a workflow for assessing the solubility of this compound, offering valuable insights for its application in research, flavor and fragrance formulation, and pharmaceutical development.

Quantitative Solubility of Methyl Anthranilate

The solubility of **methyl anthranilate** varies significantly across different classes of organic solvents, a critical consideration for its application in various formulations and chemical processes. The data presented below, primarily at 20°C, has been compiled to provide a comparative overview.

High to Excellent Solubility

Methyl anthranilate exhibits high solubility in many common polar aprotic and polar protic solvents. This is attributed to its molecular structure, which includes an ester and an amino group, allowing for hydrogen bonding and dipole-dipole interactions.

Solvent Class	Solvent Name	Solubility (g/L) at 20°C[1]
Amide	Dimethylformamide (DMF)	793.49
	N,N-Dimethylacetamide (DMAc)	752.68
	N-Methyl-2-pyrrolidone (NMP)	487.18
Sulfoxide	Dimethyl sulfoxide (DMSO)	1131.8
Alcohol	Methanol	333.92
	Ethanol	180.58
	n-Propanol	121.37
	Isopropanol	99.18
	n-Butanol	94.45
	tert-Butanol	107.55
	Benzyl alcohol	104.71
Ketone	Acetone	180.22
	Cyclohexanone	174.39
	2-Butanone (MEK)	169.52
	3-Pentanone	168.79
	Cyclopentanone	247.5
Ether	Tetrahydrofuran (THF)	252.76
	1,4-Dioxane	113.22
Ester	Methyl acetate	109.41
	Methyl propionate	141.58
Halogenated	Chloroform	111.27
Other	Pyridine	340.37
	Acetic acid	212.89

Acrylic acid	263.87
gamma-Butyrolactone	213.64

Moderate Solubility

A range of less polar or bulkier solvents demonstrate moderate solubility for **methyl anthranilate**.

Solvent Class	Solvent Name	Solubility (g/L) at 20°C[1]
Alcohol	Isobutanol	66.66
	n-Pentanol	61.51
	Isopentanol	60.02
	n-Heptanol	43.9
	sec-Butanol	76.44
	tert-Amyl alcohol	85.27
Ester	Ethyl acetate	77.65
	Ethyl formate	53.09
	Isopropyl acetate	33.17
	n-Propyl acetate	29.03
	n-Butyl acetate	23.13
Ether	Diethyl ether	56.5
	Dipropyl ether	56.5
	Methyl tert-butyl ether (MTBE)	36.92
Halogenated	Dichloromethane	49.39
	1,2-Dichloroethane	81.79
	Tetrachloromethane	33.93
	Chlorobenzene	32.45
Nitrile	Acetonitrile	153.14
Other	Propylene glycol	Soluble[2][3]
	Ethylene glycol	71.76

Low to Insoluble

Methyl anthranilate has limited solubility in nonpolar solvents like hydrocarbons and is reported to be insoluble in paraffin oil and glycerin.[2][3][4]

Solvent Class	Solvent Name	Solubility (g/L) at 20°C[1]
Hydrocarbon	Toluene	21.15
Cyclohexane	2.2	
n-Heptane	6.23	
n-Hexane	2.43	
Halogenated	1,2-Dichlorobenzene	12.43
1,2,4-Trichlorobenzene	27.0	
Oil	Paraffin oil	
Polyol	Glycerin	

Experimental Protocols for Solubility Determination

A standardized and rigorous methodology is crucial for obtaining accurate and reproducible solubility data. The following section outlines a general experimental protocol based on the widely accepted shake-flask method, which is considered a reliable technique for solubility measurement.[5]

Principle of the Shake-Flask Method

The shake-flask method involves creating a saturated solution of the solute (**methyl anthranilate**) in the solvent of interest by allowing the system to reach thermodynamic equilibrium. The concentration of the solute in the saturated solution is then determined analytically.

Materials and Equipment

- **Methyl Anthranilate:** High purity (≥98%)
- **Solvents:** Analytical or HPLC grade

- Equipment:
 - Analytical balance
 - Thermostatically controlled shaker or incubator
 - Vials with screw caps
 - Centrifuge
 - Syringes and syringe filters (e.g., 0.22 μm PTFE)
 - Volumetric flasks and pipettes
 - High-Performance Liquid Chromatography (HPLC) system with a UV detector or Gas Chromatography-Mass Spectrometry (GC-MS) system.

Experimental Procedure

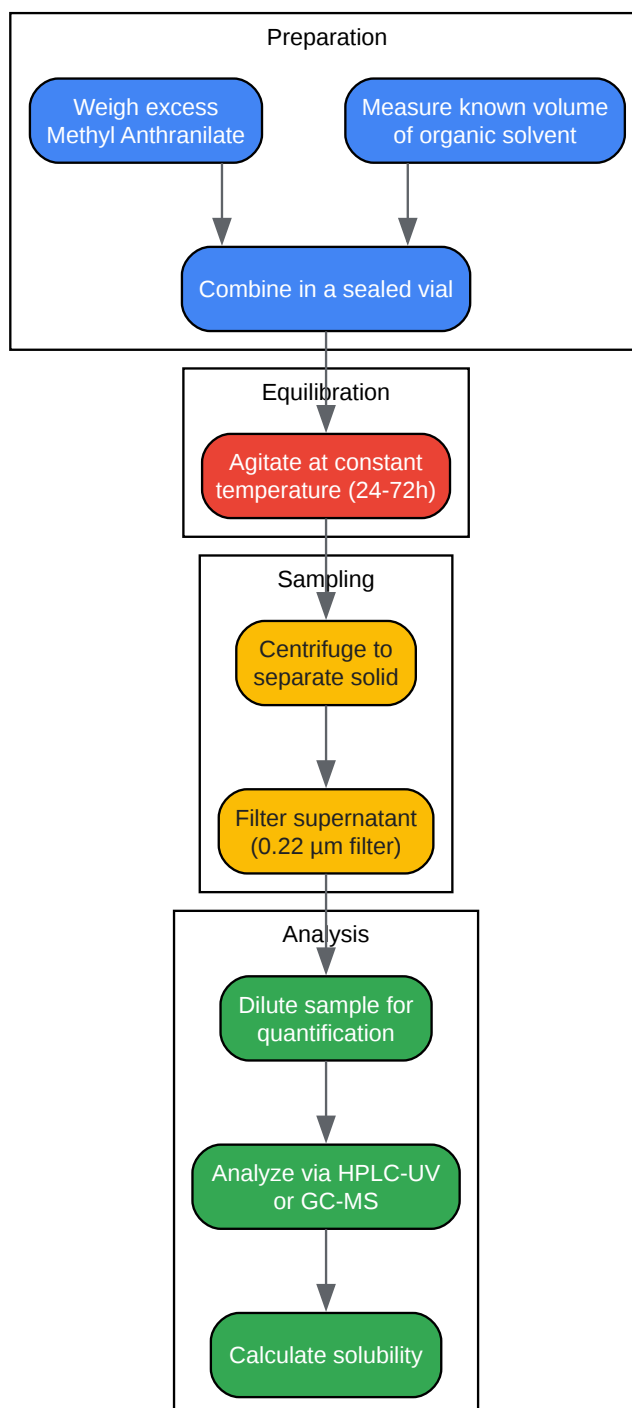
- Preparation of Supersaturated Solution: Add an excess amount of **methyl anthranilate** to a known volume or weight of the organic solvent in a sealed vial. The presence of undissolved solid is essential to ensure that a saturated solution is formed.
- Equilibration: Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 20°C or 25°C). Agitate the samples for a sufficient period to allow for equilibrium to be reached. This can range from 24 to 72 hours, depending on the solvent and the dissolution rate of the compound.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same constant temperature to let the excess solid settle. For more effective separation, the samples can be centrifuged.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant using a syringe. To ensure no solid particles are transferred, pass the solution through a syringe filter into a pre-weighed volumetric flask.
- Quantification:

- Accurately weigh the collected saturated solution.
- Dilute the sample with a suitable solvent (often the same solvent used for the solubility test or a mobile phase component for HPLC) to a concentration within the linear range of the analytical method.
- Analyze the diluted sample using a validated analytical method, such as HPLC-UV or GC-MS, to determine the concentration of **methyl anthranilate**.[\[6\]](#)[\[7\]](#)
- Data Calculation: Calculate the solubility in the desired units (e.g., g/100 mL, g/L, mol/L) based on the measured concentration and the dilution factor.

Visualization of Experimental and Logical Workflows

General Workflow for Solubility Determination

The following diagram illustrates the key steps in determining the solubility of **methyl anthranilate** in an organic solvent.

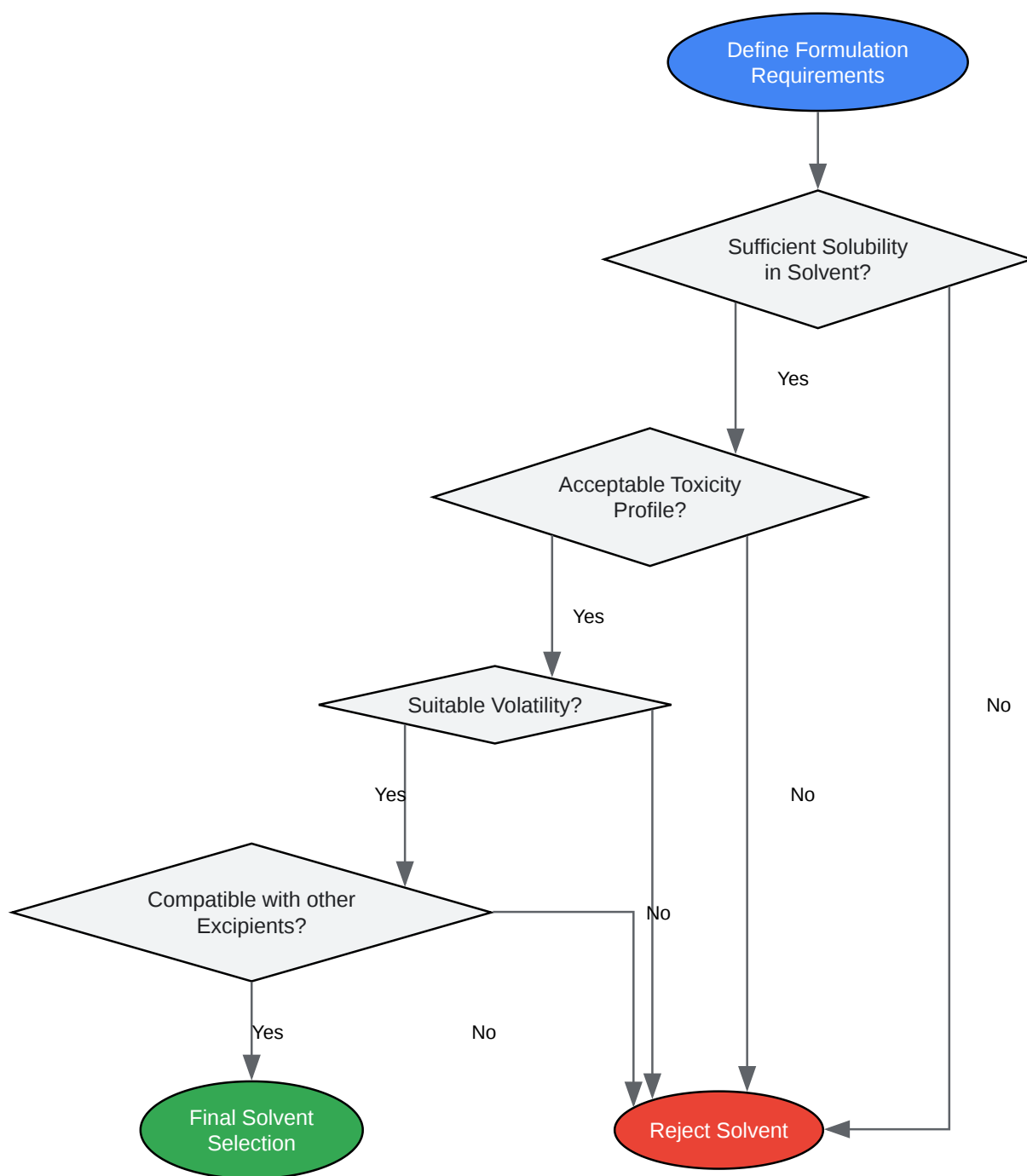


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Caption: Workflow for determining **methyl anthranilate** solubility.

Logical Flow for Solvent Selection in Formulation

The choice of solvent is a critical step in the development of products containing **methyl anthranilate**. The following diagram outlines a logical approach to solvent selection based on key parameters.



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Caption: Decision process for solvent selection in formulations.

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